

Personal protective equipment for handling Dilmapimod

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Compound of Interest

Compound Name: Dilmapimod

Cat. No.: B1683928

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Essential Safety and Handling Guide for Dilmapimod

This document provides crucial safety protocols and logistical information for the handling and disposal of **Dilmapimod** (also known as SB-681323), a potent p38 MAPK inhibitor used in laboratory research.[1][2] Adherence to these guidelines is essential for ensuring the safety of all personnel involved in its handling.

Engineering Controls and Exposure Limits

Proper engineering controls are the first line of defense in minimizing exposure. This product contains no substances with established occupational exposure limit values.[3] Therefore, stringent adherence to qualitative safety measures is paramount.

Control Measure	Specification	Source
Ventilation	Ensure adequate ventilation. Operations should be conducted in a well-ventilated area or under a fume hood.	[3]
Occupational Exposure Limits (OEL)	No component of this product has established occupational exposure limit values.	[3]
Safety Stations	Provide accessible safety showers and eye wash stations in the immediate work area.	[3]

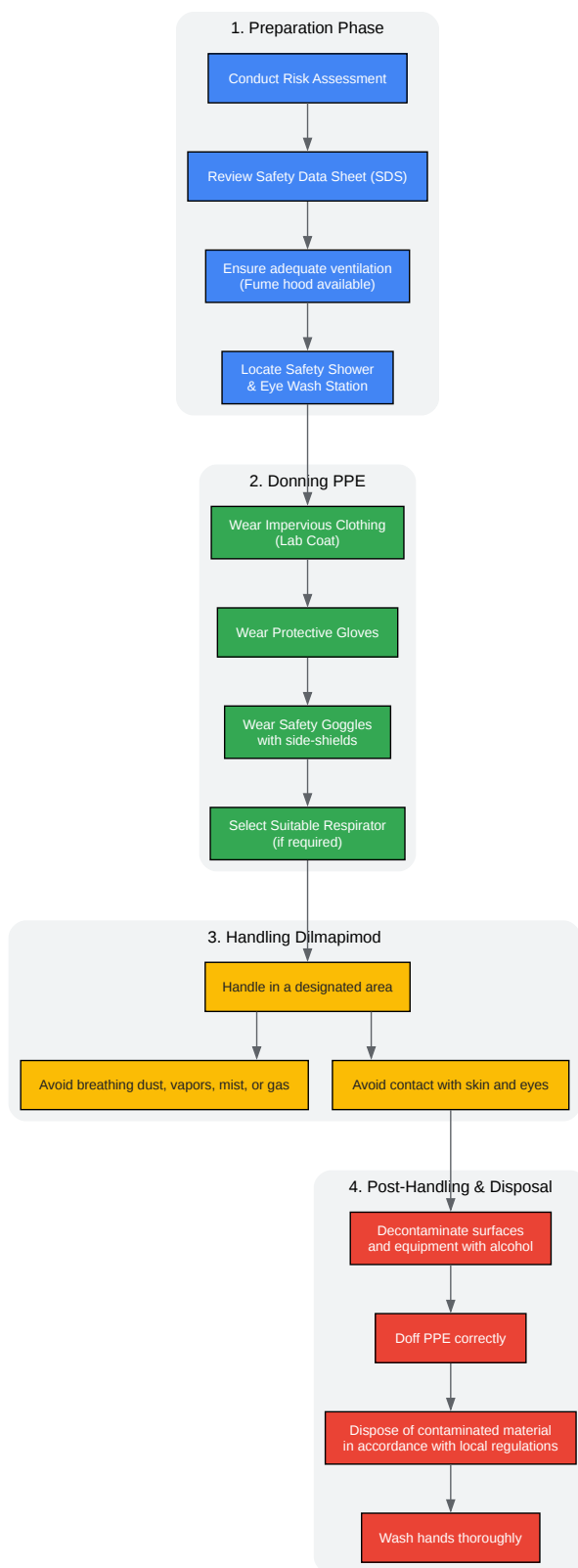
Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment (PPE) is mandatory when handling **Dilmapimod** to prevent direct contact.[3]

PPE Category	Required Equipment	Details
Eye/Face Protection	Safety goggles with side-shields	Required to prevent splashes to the eyes.[3]
Hand Protection	Protective gloves	Impervious gloves should be worn at all times.[3]
Skin and Body Protection	Impervious clothing / Laboratory coat	To protect skin from accidental contact.[3]
Respiratory Protection	Suitable respirator	Use in the absence of adequate ventilation or when there is a risk of inhaling dust or aerosols.[3]

Safe Handling and Operational Workflow

A systematic approach to handling ensures that safety procedures are followed consistently. This workflow outlines the critical steps from preparation to disposal.



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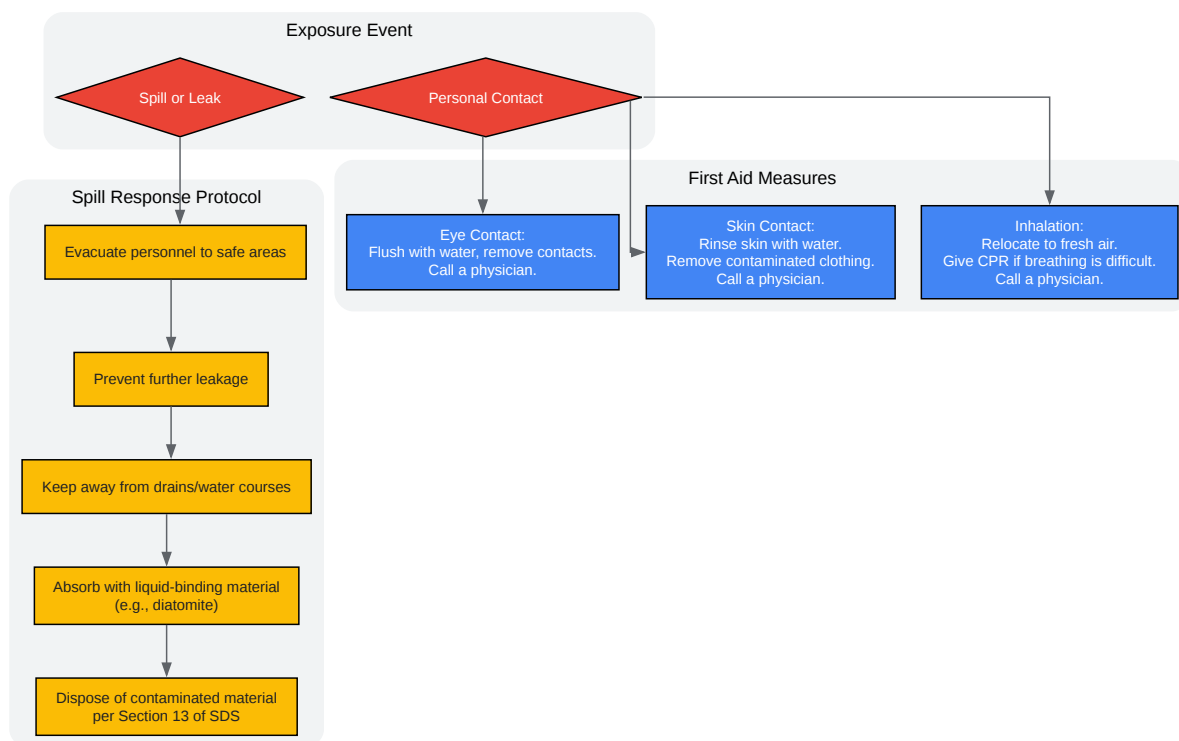
Caption: Step-by-step workflow for the safe handling of **Dilmapimod**.

Storage Requirements:

- Store in a locked-up, tightly closed container.[\[3\]](#)
- Keep in a dry, well-ventilated place.
- The substance is stable under recommended storage conditions.[\[3\]](#)

Emergency Procedures and First Aid

Immediate and appropriate action is critical in the event of an exposure or spill.



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Caption: Emergency response plan for spills and personal exposure.

First Aid Measures Summary

Exposure Route	Immediate Action
Eye Contact	Immediately flush eyes with large amounts of water, separating eyelids. Remove contact lenses if present. Promptly call a physician.[3]
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes. Call a physician.[3]
Inhalation	Relocate the individual to fresh air. If breathing is difficult, provide cardiopulmonary resuscitation (CPR). Call a physician.[3]
Ingestion	If swallowed, immediately call a POISON CENTER or doctor. Rinse mouth.

Spill, Leakage, and Disposal Plan

Proper containment and disposal are necessary to prevent environmental contamination.

Spill and Leakage Containment:

- Use full personal protective equipment during cleanup.[3]
- Evacuate personnel to safe areas.[3]
- Prevent further leakage or spillage if it is safe to do so.[3]
- Keep the product away from drains, water courses, or the soil.[3]
- Absorb solutions with finely-powdered liquid-binding material like diatomite or universal binders.[3]
- Decontaminate surfaces and equipment by scrubbing with alcohol.[3]

Disposal:

- Dispose of contents and containers in accordance with all local, state, and federal regulations.[3]
- Material should be sent to an approved waste disposal plant.
- Avoid release to the environment.

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